

Technical Guide: Testosterone Phenylpropionate

- Molecular Weight and Formula

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Compound of Interest

Compound Name: Testosterone phenylpropionate

Cat. No.: B159571

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This technical guide provides a comprehensive overview of the molecular weight and chemical formula of **testosterone phenylpropionate**, an anabolic-androgenic steroid and a synthetic ester of testosterone. This document details its physicochemical properties and outlines a standard methodology for its characterization.

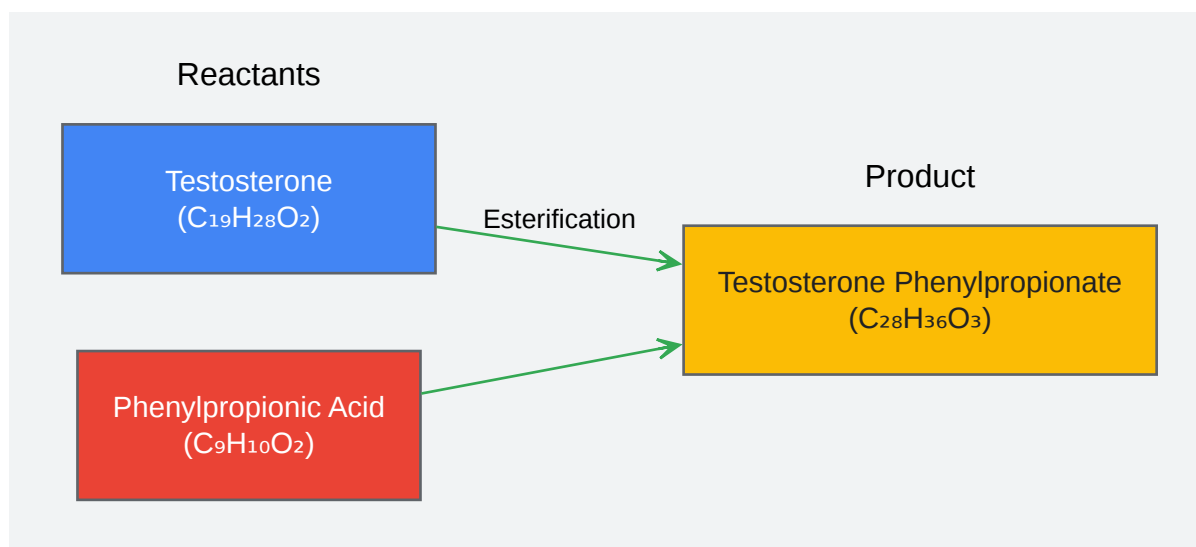
Core Data Summary

The fundamental molecular properties of **testosterone phenylpropionate** are summarized in the table below for quick reference.

Property	Value
Molecular Formula	C ₂₈ H ₃₆ O ₃ [1][2][3][4]
Molecular Weight	420.6 g/mol [1][3][5]
Synonyms	Testosterone 17-phenylpropionate, Testosterone phenpropionate, Testosterone hydrocinnamate [3][6]
Chemical Structure	C17β phenylpropionate ester of testosterone [1][6]

Structural Relationship and Formation

Testosterone phenylpropionate is synthesized through the esterification of testosterone with phenylpropionic acid. This process involves the formation of an ester linkage at the 17-beta hydroxyl group of the testosterone molecule. The addition of the phenylpropionate group increases the compound's lipophilicity and extends its duration of action compared to unmodified testosterone.



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Caption: Formation of **Testosterone Phenylpropionate**.

Experimental Protocol: Determination of Molecular Weight and Formula by Mass Spectrometry

The molecular weight and formula of **testosterone phenylpropionate** can be reliably determined using mass spectrometry. The following protocol is a generalized methodology based on common practices for the analysis of steroid esters.^{[7][8][9]}

Objective: To confirm the molecular weight and elemental composition of **testosterone phenylpropionate**.

Instrumentation:

- Gas Chromatograph (GC) coupled to a Mass Spectrometer (MS) (GC-MS) or Liquid Chromatograph (LC) coupled to a tandem Mass Spectrometer (MS/MS) (LC-MS/MS).
- Ionization source: Electron Ionization (EI) or Chemical Ionization (CI) for GC-MS; Electrospray Ionization (ESI) for LC-MS.

Materials:

- **Testosterone phenylpropionate** reference standard.
- Appropriate solvents for sample dissolution (e.g., methanol, acetonitrile).
- Mobile phase for LC-MS (e.g., a gradient of water and acetonitrile with a small percentage of formic acid).
- Carrier gas for GC-MS (e.g., helium).

Methodology:

- Sample Preparation:
 - Accurately weigh a small amount of the **testosterone phenylpropionate** reference standard.
 - Dissolve the standard in a suitable solvent to a known concentration (e.g., 1 mg/mL).
 - Further dilute the stock solution to a working concentration appropriate for the instrument's sensitivity (e.g., 1-10 µg/mL).
- Chromatographic Separation (if applicable):
 - For GC-MS: Inject the sample into the GC. The testosterone ester is volatilized and separated from any impurities on a capillary column. The separated components then enter the mass spectrometer.
 - For LC-MS: Inject the sample into the LC system. The sample is separated on a reversed-phase column using a suitable mobile phase gradient. The eluent from the column is directed to the mass spectrometer's ion source.

- Mass Spectrometric Analysis:
 - Ionization: The sample molecules are ionized in the ion source. For EI, high-energy electrons bombard the molecules, leading to fragmentation and the formation of a molecular ion (M^+). For CI, a reagent gas is used to produce less fragmentation and a more prominent protonated molecule ($[M+H]^+$). ESI is a soft ionization technique that typically produces protonated molecules.
 - Mass Analysis: The ions are separated based on their mass-to-charge ratio (m/z) by the mass analyzer (e.g., quadrupole, time-of-flight).
 - Detection: The detector records the abundance of each ion at a specific m/z .
- Data Analysis:
 - The resulting mass spectrum will show a peak corresponding to the molecular ion or the protonated molecule.
 - For **testosterone phenylpropionate** ($C_{28}H_{36}O_3$), the expected m/z of the molecular ion $[M]^+$ would be approximately 420.27. The protonated molecule $[M+H]^+$ would have an m/z of approximately 421.27.
 - High-resolution mass spectrometry can be used to determine the exact mass, which can then be used to confirm the elemental composition (molecular formula).
 - The fragmentation pattern observed in the mass spectrum can provide structural information, further confirming the identity of the compound. Common fragments for testosterone esters include the loss of the ester side chain, resulting in an ion corresponding to the testosterone core.^{[7][9]}

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